

An In-depth Technical Guide to Chloraniformethan

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Compound of Interest

Compound Name: *Chloraniformethan*

Cat. No.: *B1217149*

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Abstract

Chloraniformethan, a formamide fungicide, has been a subject of interest in the study of crop protection. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, and fungicidal characteristics. While detailed experimental protocols for its synthesis and a precise, visualized mechanism of action are not extensively documented in publicly accessible literature, this guide consolidates the available information to serve as a foundational resource for the scientific community.

Chemical Identity and Nomenclature

Chloraniformethan is the common name for the chemical compound with the systematic IUPAC name N-[(RS)-2,2,2-trichloro-1-(3,4-dichloroanilino)ethyl]formamide.^{[1][2]} It is a racemic mixture, indicating the presence of both (R) and (S) enantiomers.^{[2][3]}

A comprehensive list of its synonyms and identifiers is provided below for clear identification and cross-referencing in research and documentation.

Identifier Type	Identifier
IUPAC Name	N-[(RS)-2,2,2-trichloro-1-(3,4-dichloroanilino)ethyl]formamide
CAS Name	N-[2,2,2-trichloro-1-[(3,4-dichlorophenyl)amino]ethyl]formamide
CAS Registry Number	20856-57-9
Synonyms	Chloraniforméthane (French), Хлораниформетан (Russian), BAY 79770, Imugan, Milfaron
Molecular Formula	C ₉ H ₇ Cl ₅ N ₂ O
InChI	InChI=1S/C9H7Cl5N2O/c10-6-2-1-5(3-7(6)11)16-8(15-4-17)9(12,13,14)/h1-4,8,16H,(H,15,17)
InChIKey	REEFSLKDEDEWAO-UHFFFAOYSA-N
SMILES	<chem>C1=CC(=C(C=C1NC(C(Cl)(Cl)Cl)NC=O)Cl)Cl</chem>

Physicochemical Properties

Available data on the physicochemical properties of **Chloraniformethan** is limited. The following table summarizes the known quantitative information.

Property	Value
Molecular Weight	336.43 g/mol [3][4]
Physical State	Information not available
Melting Point	Information not available
Boiling Point	Information not available
Water Solubility	Moderately soluble[2]
Vapor Pressure	Volatile[2]
LogP (Octanol-Water Partition Coefficient)	5.1 (Predicted)[5]

Experimental Protocols

Synthesis of Chloraniformethan

A detailed, step-by-step experimental protocol for the synthesis of N-[(RS)-2,2,2-trichloro-1-(3,4-dichloroanilino)ethyl]formamide is not readily available in the reviewed literature. However, a plausible synthetic route can be inferred from general organic chemistry principles and procedures for analogous compounds. A potential approach involves the reaction of 3,4-dichloroaniline with chloral (trichloroacetaldehyde) to form an intermediate, which is then treated with formamide or a related formylating agent.

A general procedure for the synthesis of related N-(2,2,2-trichloro-1-hydroxyethyl)aldimines involves the reaction of an aldehyde, chloral, and ammonium acetate.[6] While not a direct protocol for **Chloraniformethan**, this suggests a potential starting point for developing a synthetic method.

Fungicidal Activity Assay

Standardized methods for assessing the fungicidal activity of compounds like **Chloraniformethan** are crucial for reproducible research. A common approach is the determination of the Minimum Inhibitory Concentration (MIC) and Minimum Fungicidal Concentration (MFC).

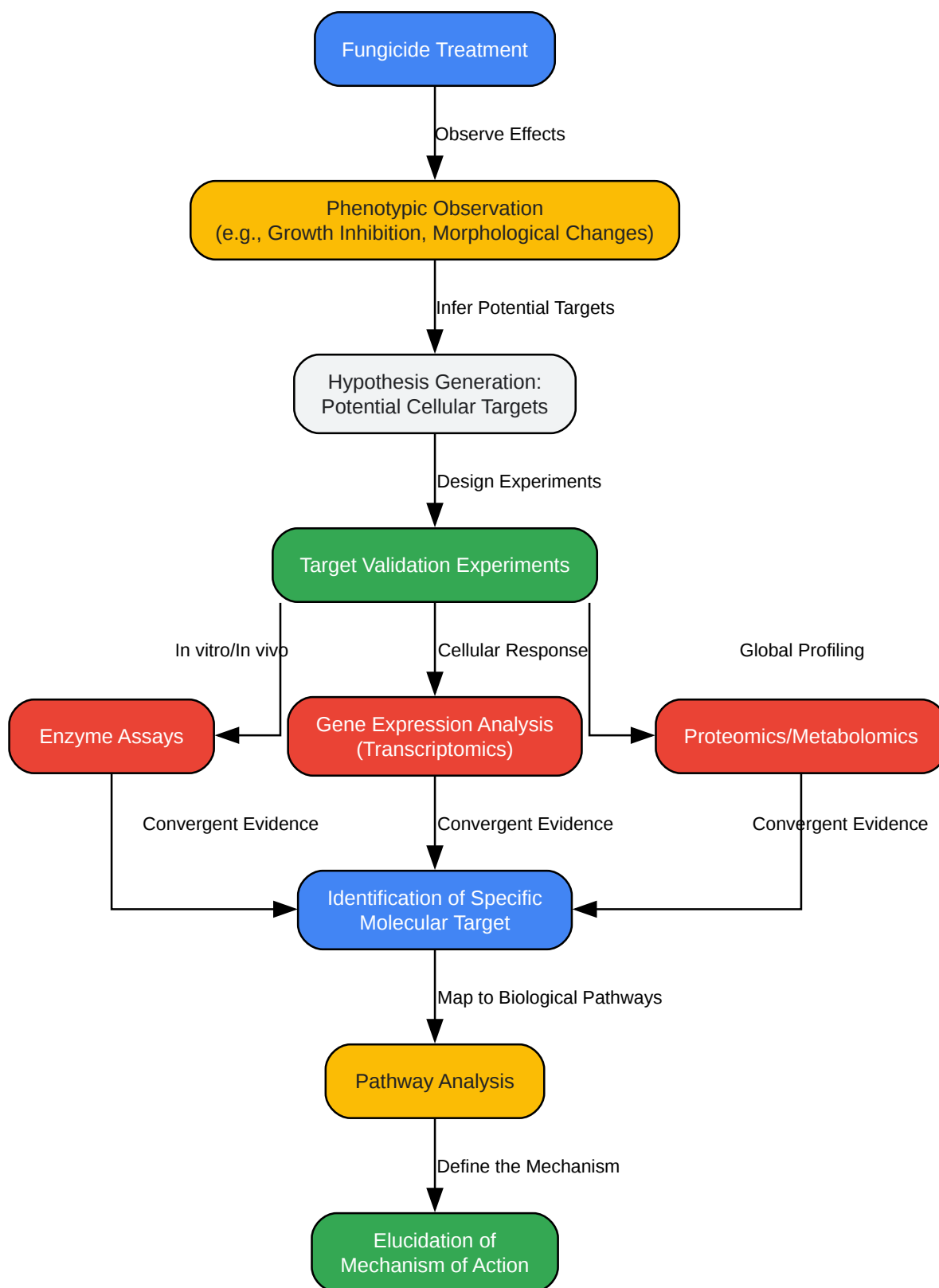
A generalized protocol for determining MIC and MFC:

- **Inoculum Preparation:** A standardized suspension of the target fungal species is prepared in a suitable broth medium.
- **Serial Dilution:** The test compound (**Chloraniformethan**) is serially diluted in the broth medium in a microtiter plate.
- **Inoculation:** Each well of the microtiter plate is inoculated with the fungal suspension.
- **Incubation:** The plate is incubated under conditions optimal for fungal growth.
- **MIC Determination:** The MIC is determined as the lowest concentration of the compound that visibly inhibits fungal growth.
- **MFC Determination:** An aliquot from the wells showing no growth is subcultured onto an agar plate without the test compound. The MFC is the lowest concentration that results in no fungal growth on the agar plate, indicating a 99.9% killing of the initial inoculum.[7]

Mechanism of Action

The specific molecular mechanism of action for **Chloraniformethan** is not well-elucidated in the available literature. As a formamide fungicide, its mode of action may involve interference with key cellular processes in fungi. Many fungicides act by inhibiting specific enzymes or disrupting cellular structures.

Given the lack of specific pathway information for **Chloraniformethan**, a generalized workflow for investigating the mode of action of a novel fungicide is presented below. This logical workflow can guide researchers in identifying the potential cellular targets of **Chloraniformethan**.



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